

# Physical and chemical properties of Interiorin C

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## Compound of Interest

Compound Name: Interiorin C

Cat. No.: B12374312

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## An In-Depth Technical Guide to Interiorin C

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Interiorin C**, a dibenzocyclooctadiene lignan, is a natural product isolated from the stems of *Kadsura interior*. Its chemical structure has been elucidated as [(8R,9S,10R,11R)-11-acetyloxy-3,4,5,19-tetramethoxy-9,10-dimethyl-15,17-dioxatetracyclo[10.7.0.0.02,7.014,18]nonadeca-1(19),2,4,6,12,14(18)-hexaen-8-yl] (Z)-2-methylbut-2-enoate. This guide provides a comprehensive overview of the known physical and chemical properties of **Interiorin C**, alongside detailed experimental protocols for its isolation and characterization. Furthermore, it explores its potential biological activities, including neuroprotective and antitumor-promoting effects, and discusses the associated signaling pathways.

### Physical and Chemical Properties

The fundamental physical and chemical properties of **Interiorin C** are summarized below. While some experimental values such as melting and boiling points are not yet publicly available, the following data provides a foundational understanding of the compound.

Property	Value	Source
Molecular Formula	C <sub>30</sub> H <sub>36</sub> O <sub>10</sub>	--INVALID-LINK--[1]
Molecular Weight	556.6 g/mol	--INVALID-LINK--[1]
IUPAC Name	[(8R,9S,10R,11R)-11-acetyloxy-3,4,5,19-tetramethoxy-9,10-dimethyl-15,17-dioxatetracyclo[10.7.0.02,7.014,18]nonadeca-1(19),2,4,6,12,14(18)-hexaen-8-yl] (Z)-2-methylbut-2-enoate	--INVALID-LINK--[1]
CAS Number	460090-65-7	--INVALID-LINK--[1]
Appearance	White powder	Inferred from isolation of related compounds
Solubility	Data not available. Expected to be soluble in common organic solvents like methanol, ethanol, acetone, and ethyl acetate.	
Melting Point	Data not available.	
Boiling Point	Data not available.	

## Spectroscopic Data

The structure of **Interiorin C** was determined through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) Spectroscopy.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

While the full spectral data from the original publication is not readily accessible, a comprehensive review of lignans from the *Kadsura* genus provides characteristic chemical

shifts for the dibenzocyclooctadiene skeleton. The expected  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra would be complex due to the numerous stereocenters and aromatic protons.

Expected  $^1\text{H}$  NMR Features:

- Signals for aromatic protons.
- Signals for methoxy group protons.
- Signals corresponding to the methyl and other protons of the dibenzocyclooctadiene core.
- Signals from the (Z)-2-methylbut-2-enoate and acetate moieties.

Expected  $^{13}\text{C}$  NMR Features:

- Signals for aromatic carbons.
- Signals for methoxy group carbons.
- Carbonyl signals from the ester and acetate groups.
- Aliphatic signals from the core structure.

## Mass Spectrometry (MS)

High-resolution mass spectrometry would confirm the molecular formula  $\text{C}_{30}\text{H}_{36}\text{O}_{10}$ . The fragmentation pattern in the mass spectrum would be expected to show losses of the acetate and (Z)-2-methylbut-2-enoate side chains, as well as characteristic cleavages of the dibenzocyclooctadiene skeleton.

## Infrared (IR) Spectroscopy

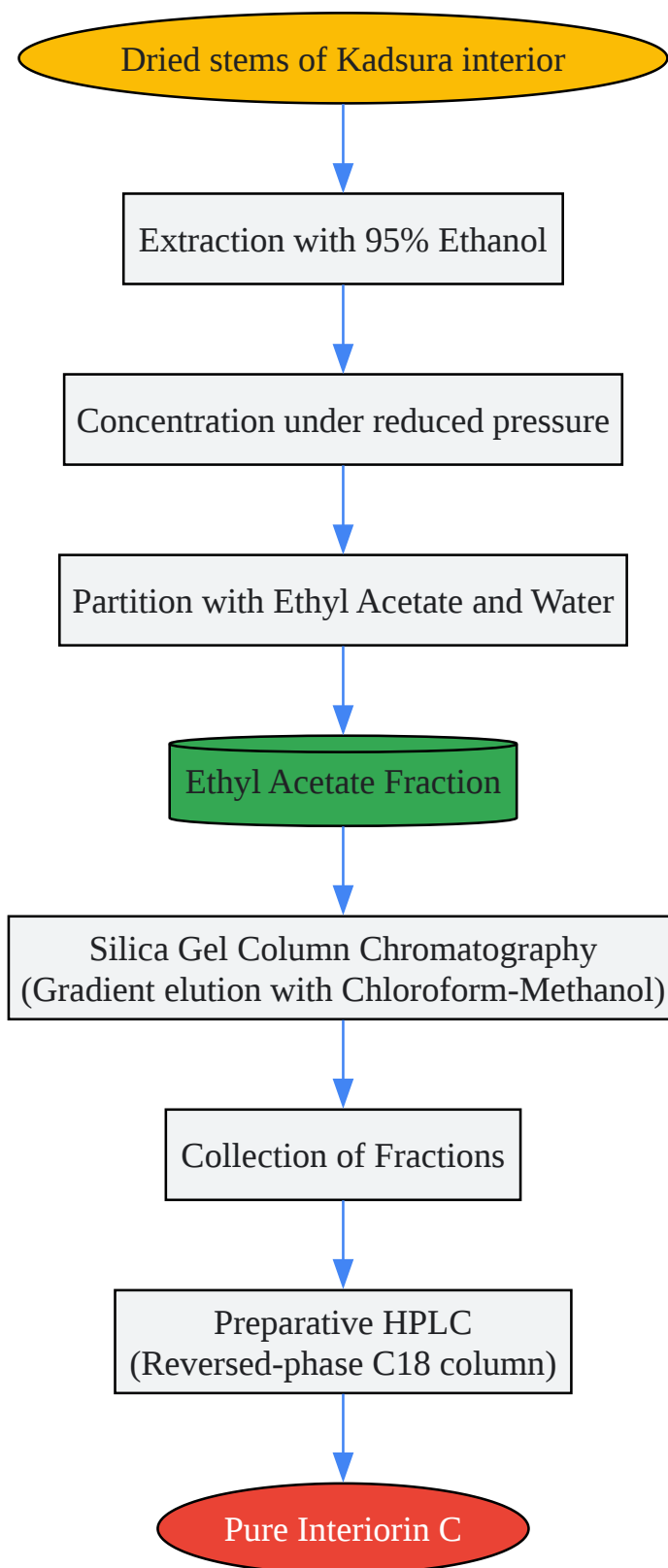
The IR spectrum of **Interiorin C** is expected to exhibit characteristic absorption bands for its functional groups.

Wavenumber (cm <sup>-1</sup> )	Functional Group
~2950-2850	C-H stretching (alkane)
~1735	C=O stretching (ester)
~1600, ~1500	C=C stretching (aromatic)
~1240	C-O stretching (ester/acetate)
~1100	C-O stretching (ether)

## Experimental Protocols

### Isolation and Purification of Interiorin C

The following is a generalized protocol for the isolation of lignans from Kadsura species, based on published methods.



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*Isolation workflow for **Interiorin C**.*

#### Detailed Steps:

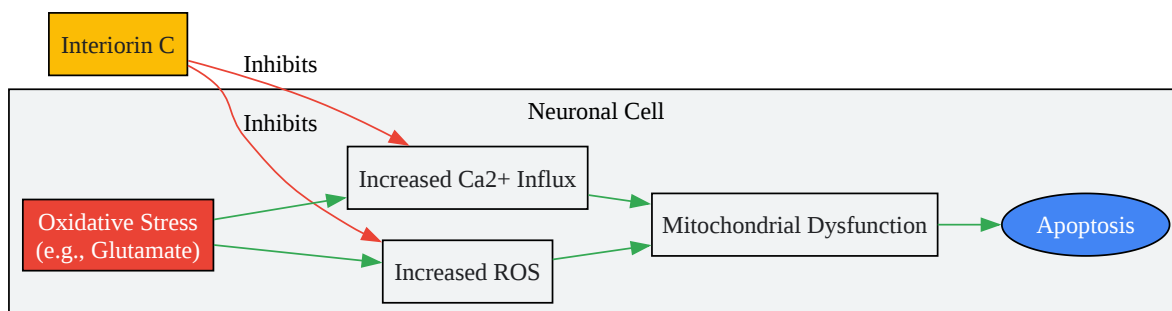
- **Extraction:** The air-dried and powdered stems of Kadsura interior are extracted exhaustively with 95% ethanol at room temperature.
- **Concentration:** The ethanol extract is concentrated under reduced pressure to yield a crude residue.
- **Partitioning:** The residue is suspended in water and partitioned successively with ethyl acetate.
- **Fractionation:** The ethyl acetate-soluble fraction is subjected to silica gel column chromatography, eluting with a gradient of chloroform-methanol to yield several fractions.
- **Purification:** Fractions containing **Interiorin C** are further purified by repeated preparative high-performance liquid chromatography (HPLC) on a reversed-phase C18 column to afford the pure compound.

## Biological Activity and Signaling Pathways

**Interiorin C** belongs to the class of dibenzocyclooctadiene lignans, which are known to possess a range of biological activities, including neuroprotective and antitumor-promoting effects.

### Neuroprotective Activity

Dibenzocyclooctadiene lignans from the related genus Schisandra have been shown to protect neuronal cells from various insults. The proposed mechanisms involve the modulation of oxidative stress and apoptosis.



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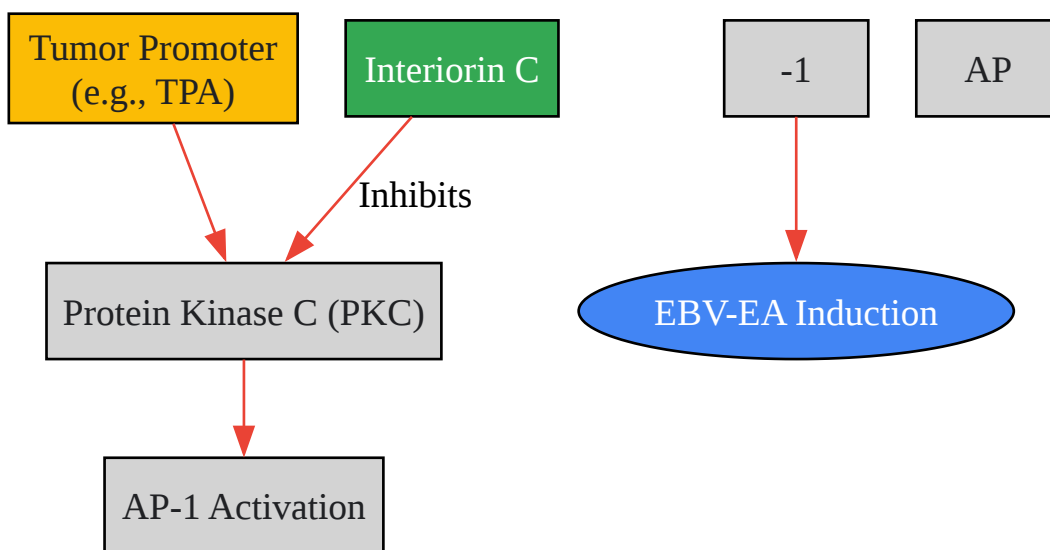
*Proposed neuroprotective mechanism of **Interiorin C**.*

The neuroprotective effects of dibenzocyclooctadiene lignans are thought to be mediated through:

- Inhibition of Oxidative Stress: By scavenging reactive oxygen species (ROS) and enhancing the endogenous antioxidant defense system.
- Modulation of Calcium Homeostasis: Preventing excessive intracellular calcium influx, which is a key trigger in excitotoxicity.
- Anti-apoptotic Effects: Inhibiting the signaling cascades that lead to programmed cell death.

## Antitumor-Promoting Effects

Several lignans isolated from *Kadsura interior*, including those related to **Interiorin C**, have been screened for their ability to inhibit the activation of the Epstein-Barr virus early antigen (EBV-EA), a marker for tumor promotion. This suggests potential chemopreventive or antitumor-promoting properties.



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*Potential antitumor-promoting mechanism.*

The inhibitory effect on EBV-EA activation suggests that **Interiorin C** may interfere with signaling pathways commonly hijacked by tumor promoters, such as the protein kinase C (PKC) pathway. By inhibiting these pathways, **Interiorin C** could potentially suppress the early stages of tumorigenesis.

## Conclusion

**Interiorin C** is a structurally complex dibenzocyclooctadiene lignan with promising, yet underexplored, biological activities. This guide consolidates the available physical, chemical, and biological data on **Interiorin C**. Further research is warranted to fully elucidate its therapeutic potential, particularly in the areas of neuroprotection and cancer chemoprevention. The detailed experimental protocols and signaling pathway diagrams provided herein serve as a valuable resource for researchers and drug development professionals interested in the further investigation of this intriguing natural product.

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## References

- 1. Isolation of novel lignans, heteroclitins F and G, from the stems of Kadsura heteroclita, and anti-lipid peroxidative actions of heteroclitins A-G and related compounds in the in vitro rat liver homogenate system - PubMed [pubmed.ncbi.nlm.nih.gov]
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